

# An In-depth Technical Guide to the Safety and Handling of 4-Phenylbutanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Phenylbutanamide

Cat. No.: B072729

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Phenylbutanamide** (CAS No: 1199-98-0), a compound of interest in various research and development applications. The following sections detail its chemical and physical properties, potential hazards, handling precautions, and standardized protocols for safety assessment.

## Chemical and Physical Properties

**4-Phenylbutanamide** is a crystalline solid at room temperature.<sup>[1]</sup> Its solubility profile indicates moderate solubility in organic solvents like ethanol, methanol, and dimethyl sulfoxide (DMSO), with limited solubility in water.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C10H13NO	[1][2]
Molecular Weight	163.22 g/mol	[1][2]
CAS Number	1199-98-0	[1][2][3]
Appearance	Crystalline solid	[1]
Solubility	Moderately soluble in organic solvents (ethanol, methanol, DMSO), limited solubility in water.	[1]

## Hazard Identification and Classification


Based on aggregated GHS data, **4-Phenylbutanamide** is classified as follows:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

Source: ECHA C&L Inventory[2]

Signal Word: Warning

Hazard Pictograms:

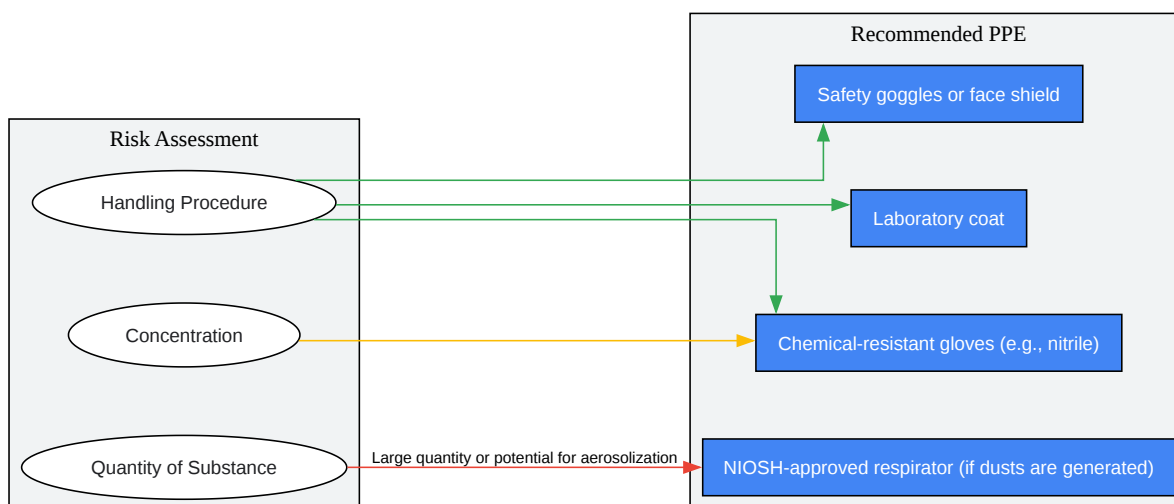
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## Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the integrity of the compound.

### 3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific laboratory procedures.



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*Logical workflow for selecting appropriate PPE.*

### 3.2. Safe Handling Practices

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the compound is handled.

### 3.3. Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

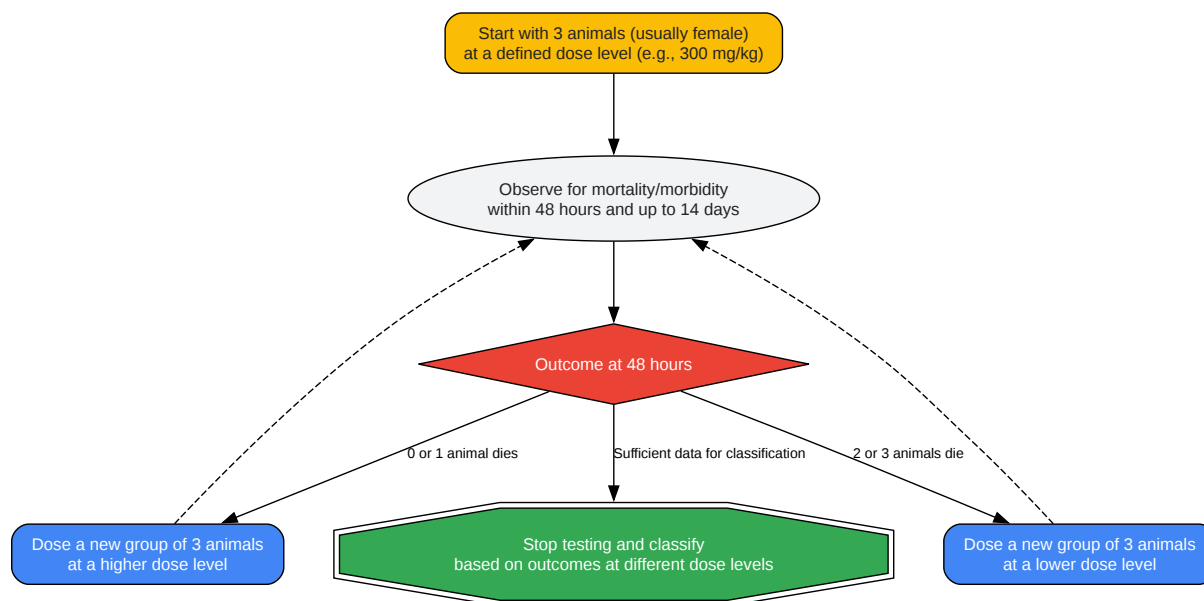
Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
If on Skin	Wash with plenty of water. If skin irritation or rash occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.

## Experimental Protocols for Safety Assessment

The following are summaries of standardized OECD guidelines for assessing the toxicological properties of a chemical like **4-Phenylbutanamide**.

### 5.1. Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is a stepwise procedure to determine the acute oral toxicity of a substance.



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*Experimental workflow for OECD Guideline 423.*

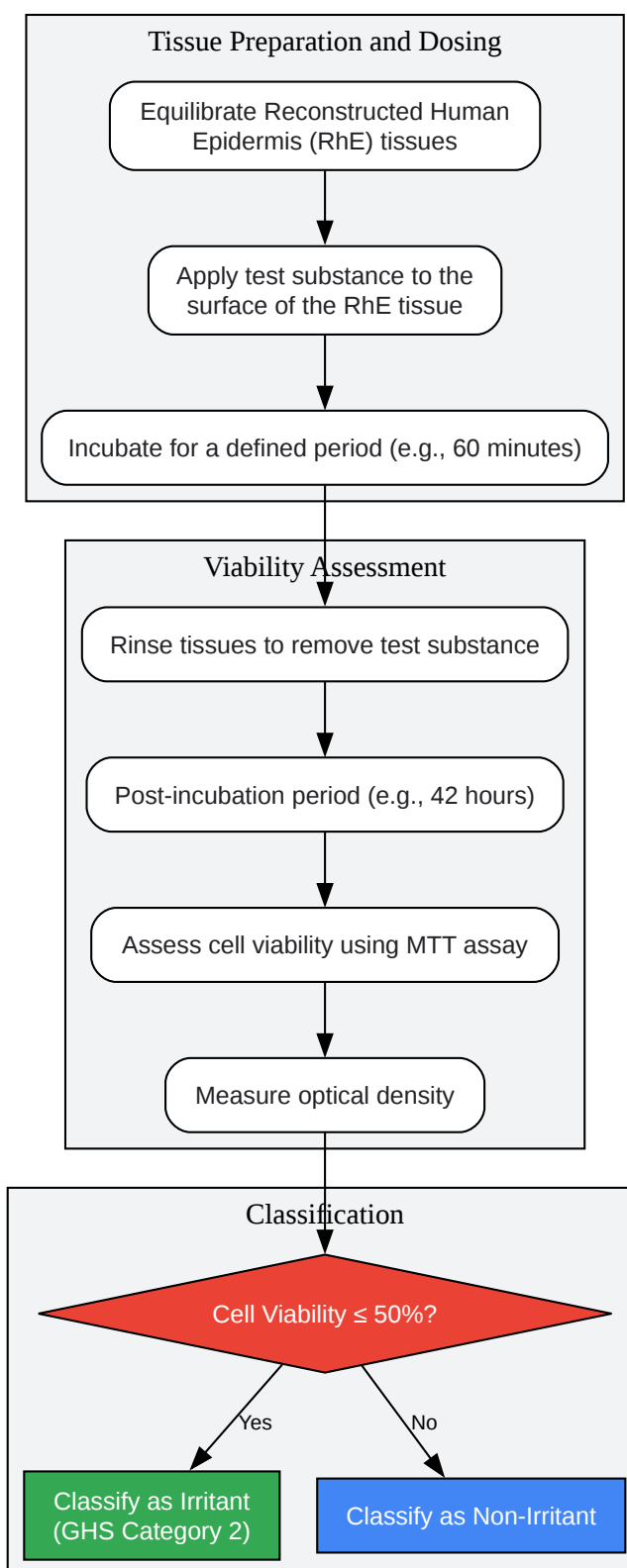
Methodology:

- Animal Selection: Healthy, young adult rodents (usually rats, females are preferred) are used.
- Dosing: The substance is administered orally by gavage at one of the defined starting doses (5, 50, 300, or 2000 mg/kg body weight). The starting dose is selected based on available information. A stepwise procedure is followed using 3 animals per step.

- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Endpoint: The test allows for the classification of the substance into a GHS toxicity category based on the number of mortalities observed at different dose levels.[\[4\]](#)

## 5.2. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.[\[5\]](#)



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*Experimental workflow for OECD Guideline 439.*

#### Methodology:

- **Test System:** A commercially available Reconstructed Human Epidermis (RhE) model is used.
- **Application:** The test substance is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** Following a defined exposure time, the substance is removed, and the tissues are incubated.
- **Viability Assessment:** Cell viability is determined using a colorimetric assay (e.g., MTT assay), which measures the metabolic activity of the cells.
- **Classification:** If the mean tissue viability is reduced below a certain threshold (typically  $\leq 50\%$ ) compared to the negative control, the substance is classified as a skin irritant.[\[6\]](#)

#### 5.3. Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline describes procedures to determine the potential of a substance to cause eye irritation or corrosion. A tiered testing strategy is recommended, starting with in vitro methods before proceeding to in vivo tests if necessary.

#### Methodology (In Vivo):

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Procedure:** A single dose of the test substance is applied to one eye of the animal. The other eye remains untreated and serves as a control.[\[7\]](#)
- **Observation:** The eyes are examined at 24, 48, and 72 hours after application.[\[7\]](#) Reactions of the cornea, iris, and conjunctiva are scored.
- **Endpoint:** The substance is classified based on the severity and reversibility of the ocular lesions observed. The use of anesthetics and analgesics to minimize animal distress is required.[\[8\]](#)[\[9\]](#)

## Reactivity and Stability

The chemical reactivity of **4-Phenylbutanamide** is primarily associated with its amide and phenyl functional groups.[1]

- **Amide Group:** Can undergo hydrolysis under acidic or basic conditions to form 4-phenylbutanoic acid. It can be reduced to the corresponding amine (4-phenylbutylamine) using strong reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ) or dehydrated to a nitrile.[1]
- **Phenyl Ring:** Susceptible to electrophilic aromatic substitution reactions.
- **Stability:** Stable under recommended storage conditions. Avoid strong oxidizing agents.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. The product should be disposed of as hazardous waste.

This technical guide is intended to provide essential safety and handling information for **4-Phenylbutanamide**. It is imperative that all laboratory personnel are thoroughly trained in the proper handling of this and all chemicals and that a comprehensive risk assessment is performed before initiating any new procedures. Always refer to the most current Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of 4-Phenylbutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072729#safety-and-handling-precautions-for-4-phenylbutanamide]

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